Technical Profile: Gly-Gly-Arg (GGR) Acetate Salt Solubility & Handling

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Compound of Interest	
Compound Name:	*Gly-Gly-Arg acetate salt*
CAS No.:	*54944-27-3*
Cat. No.:	*B1446236*

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Executive Summary

Gly-Gly-Arg (GGR) Acetate is a synthetic tripeptide utilized primarily as a biochemical substrate and a model for investigating arginine-rich peptide interactions. Unlike its Trifluoroacetate (TFA) counterpart, the acetate salt form is specifically engineered for biological compatibility, removing the cytotoxic effects associated with residual TFA in cell culture and enzymatic assays.

Physicochemically, GGR is a basic, hydrophilic peptide. Its solubility profile is dominated by the high polarity of the arginine guanidinium group and the flexibility of the diglycine backbone. It exhibits excellent aqueous solubility but requires specific handling to prevent hygroscopic degradation and pH-induced precipitation.

Physicochemical Specifications

Understanding the molecular drivers of solubility is prerequisite to successful formulation.

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Parameter	Specification	Technical Note
Sequence	Gly-Gly-Arg (G-G-R)	N-Terminus: Glycine; C-Terminus: Arginine
Salt Form	Acetate (CH_3COO^-)	Replaces TFA; preferred for in vivo and cell-based assays.[1]
Molecular Weight	~348.36 g/mol (Salt)	Free base MW is ~288.3 g/mol . The acetate counter-ion adds ~60 Da.
Isoelectric Point (pI)	~11.05	Calculated based on pKa of Arg (~12.5) and N-term (~9.6).[1][2]
Net Charge (pH 7.0)	+1	Cationic. The Arg side chain is fully protonated.[3]
Hydrophobicity	Low (Hydrophilic)	GRAVY score is negative. Highly polar.

Solubility Profile & Solvent Compatibility[4]

Aqueous Solubility (Primary Solvent)

GGR Acetate is highly soluble in water and aqueous buffers. The acetate counter-ion facilitates rapid solvation compared to the more hydrophobic free base forms.

- Water (ddH_2O): Solubility is typically > 20 mg/mL. This is the preferred solvent for initial reconstitution.
- Mechanism: The guanidinium group on Arginine acts as a chaotic structure breaker (chaotrope), interacting strongly with water dipoles, while the acetate ion provides a stable, non-toxic counter-charge.

Organic Solvent Compatibility

While water is optimal, organic solvents are useful for preparing highly concentrated stock solutions to prevent microbial growth during storage.

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- DMSO (Dimethyl Sulfoxide): Soluble.[4] Recommended for "master stocks" (e.g., 100 mM) stored at -20°C.
- Ethanol/Methanol: Poor solubility. The high polarity of the peptide often leads to precipitation in pure alcohols.
- Acetonitrile: Soluble only when mixed with water (e.g., 50% ACN/Water), often used in HPLC mobile phases.

The "Counter-Ion Effect" (Acetate vs. TFA)

Researchers often switch from TFA to Acetate salts.[5] It is critical to note that Acetate salts can be more hygroscopic than TFA salts.

- Implication: GGR Acetate will absorb atmospheric moisture rapidly. Weighing must be done quickly, or the vial should be equilibrated to room temperature before opening to prevent condensation, which alters the effective mass.

Experimental Protocol: Reconstitution & Storage

This protocol is designed to maximize peptide stability and accuracy.

Step 1: Preparation

- Equilibration: Remove the lyophilized peptide vial from -20°C storage and allow it to warm to room temperature (approx. 20 mins) inside a desiccator. Why? Opening a cold vial causes moisture condensation, hydrolyzing the peptide over time.
- Solvent Selection: Use sterile, nuclease-free water for immediate use. Use anhydrous DMSO for long-term storage stocks.

Step 2: Dissolution (The "Hard-to-Dissolve" Logic)

Although GGR is soluble, aggregation can occur at high concentrations. Follow this decision logic:

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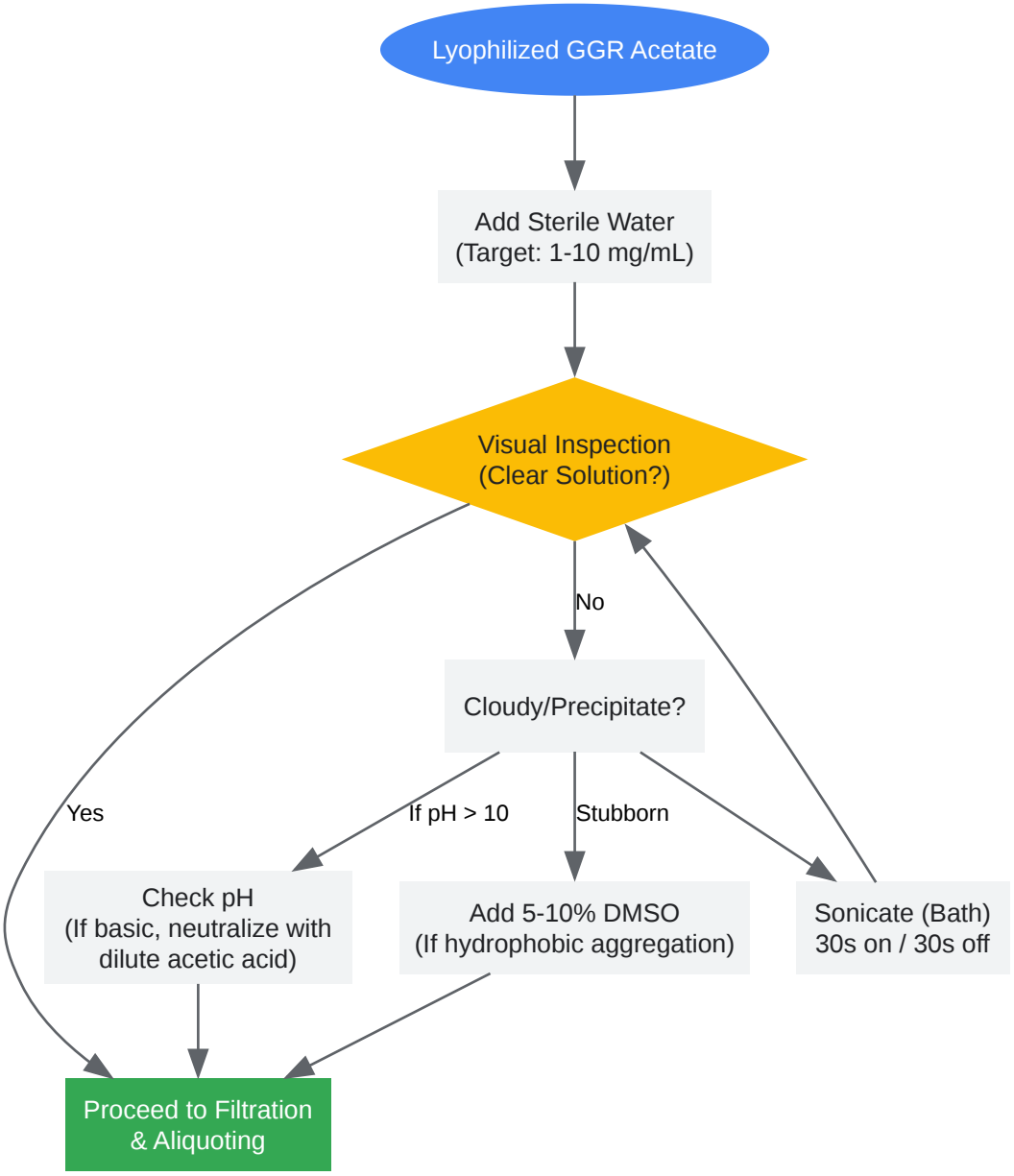

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Figure 1: Decision tree for solubilizing GGR Acetate. While water is usually sufficient, pH adjustments or sonication may be required if the concentration approaches saturation.

Step 3: Filtration & Aliquoting

- Filtration: If using for cell culture, pass the solution through a 0.22 µm PVDF or PES membrane. Do not use Nylon filters, as they can bind charged peptides, reducing the effective concentration.

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- Aliquoting: Avoid freeze-thaw cycles. Divide the stock into single-use aliquots (e.g., 20 µL) in low-bind microcentrifuge tubes.

Step 4: Storage

- Lyophilized: -20°C (Stable for 1-2 years).
- In Solution (Water): -20°C or -80°C (Stable for < 3 months).
- In Solution (DMSO): -20°C (Stable for 6 months).

Troubleshooting & Stability

Issue	Cause	Corrective Action
Gelling	Concentration too high (>50 mg/mL)	Dilute with buffer. GGR can form hydrogen-bond networks at saturation.
Yellowing	Oxidation of impurities or degradation	Discard. Pure GGR acetate should be colorless.
Cytotoxicity	Residual TFA (if not pure Acetate)	Ensure the vendor certificate specifies "Acetate Salt" or "TFA < 1%".
Inconsistent Assays	Hygroscopic weighing error	Use a precision balance and calculate concentration via UV absorbance (205 nm) rather than weight if precision is critical.

References

- PubChem. (n.d.).[1][6] **Gly-Gly-Arg Acetate Salt** Compound Summary. National Center for Biotechnology Information. Retrieved from [Link]
- LifeTein. (2023). Peptide Solubility Guidelines and Handling. LifeTein Peptide Synthesis. Retrieved from [Link]

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- Sikorska, E., et al. (2020). The Role of Counter-Ions in Peptides—An Overview. Pharmaceutics, 12(12), 1184. Retrieved from [Link]

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Sources

- 1. Gly-Arg | C8H17N5O3 | CID 6426706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Amino acid - Wikipedia [en.wikipedia.org]
- 4. lifetein.com [lifetein.com]
- 5. Which salt form should I choose for my peptide? | AmbioPharm [ambiopharm.com]
- 6. Gly-Gly-Arg acetate salt | C12H24N6O6 | CID 91872898 - PubChem [pubchem.ncbi.nlm.nih.gov]
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